

# Personal protective equipment for handling AT7867 dihydrochloride

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## Compound of Interest

Compound Name: AT7867 dihydrochloride

Cat. No.: B605655

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## Essential Safety and Handling Guide for AT7867 Dihydrochloride

This guide provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals handling **AT7867 dihydrochloride**. Adherence to these procedures is critical for minimizing exposure risk and ensuring a safe laboratory environment.

Disclaimer: A specific Safety Data Sheet (SDS) for **AT7867 dihydrochloride** was not publicly available at the time of this writing. The following guidance is based on best practices for handling potent, ATP-competitive inhibitors and similar dihydrochloride compounds.<sup>[1][2]</sup> It is imperative to consult a qualified safety professional and the supplier-provided information before handling this compound.

## Personal Protective Equipment (PPE)

Appropriate personal protective equipment is the first line of defense against exposure. The following table summarizes the recommended PPE for handling **AT7867 dihydrochloride**, based on general guidelines for hazardous chemicals.<sup>[3][4][5]</sup>

| Protection Type          | Equipment Specification                                      | Purpose  |
|--------------------------|--|--|
| Respiratory Protection   | NIOSH-approved N95 or higher-level respirator.               | To prevent inhalation of fine dust particles or aerosols.[4] |
| Hand Protection          | Chemical-resistant gloves (e.g., nitrile).                   | To avoid direct skin contact.                                |
| Eye Protection           | Safety glasses with side shields or chemical splash goggles. | To protect eyes from splashes and airborne particles.        |
| Skin and Body Protection | A fully-fastened laboratory coat.                            | To protect skin and personal clothing from contamination.    |

## Operational Plan for Handling

A systematic approach to handling **AT7867 dihydrochloride**, from receipt to disposal, is crucial for safety and experimental integrity.

### 1. Receiving and Storage:

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[6][7]
- Some suppliers recommend cold-chain transportation and storage.

### 2. Handling and Preparation:

- All handling of the solid compound should be conducted in a certified chemical fume hood to minimize inhalation exposure.[8][9]
- Use dedicated equipment (spatulas, weighing paper, etc.) and decontaminate after use.
- Avoid the formation of dust during handling.[8][9]

### 3. In Case of Exposure:

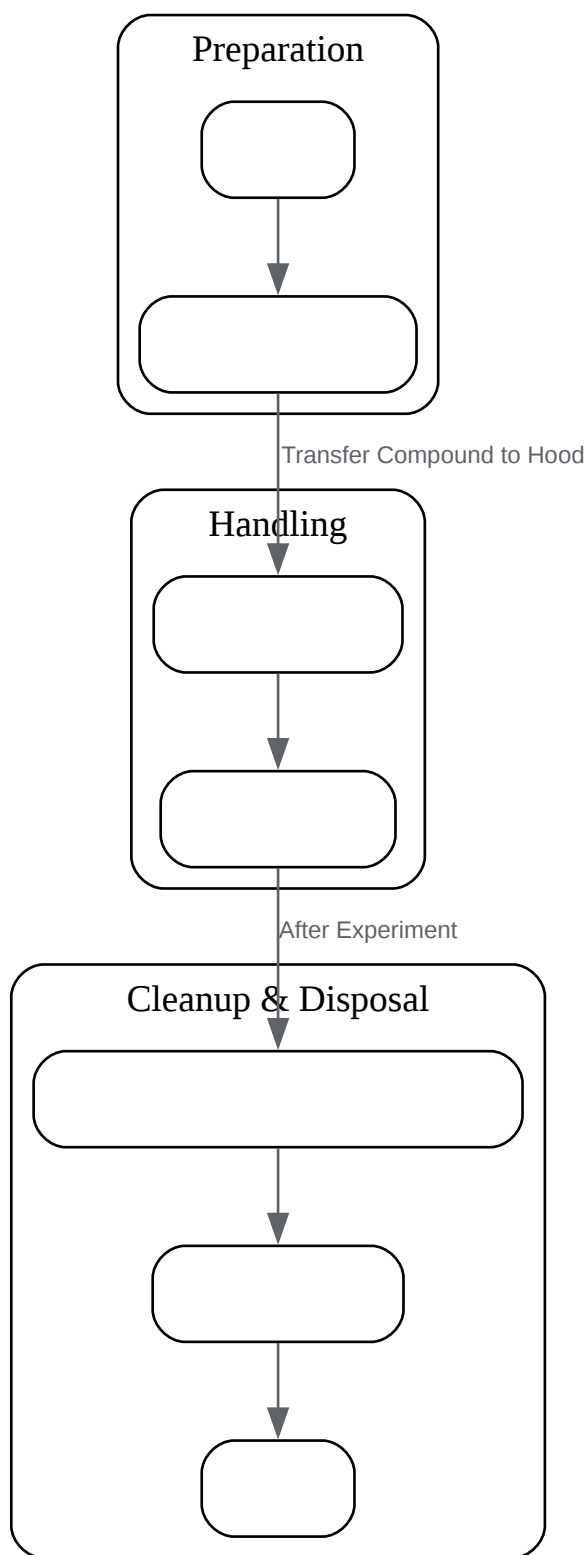
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[7][8]  
Remove contaminated clothing.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7][9]
- Inhalation: Move the individual to fresh air and keep them at rest in a position comfortable for breathing.[8]
- Ingestion: Do NOT induce vomiting. Rinse mouth and seek immediate medical attention.[8]

#### 4. Disposal:

- Dispose of waste in accordance with local, state, and federal regulations.[8][9]
- Do not allow the material to enter drains or water systems.[8] Contaminated materials should be treated as hazardous waste.

## Experimental Workflow

The following diagram outlines a safe and efficient workflow for handling **AT7867 dihydrochloride** in a laboratory setting.



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Safe handling workflow for **AT7867 dihydrochloride**.

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